

# C.I. Disperse Red 19 lambda max absorption wavelength

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## Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: S1893905

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## Absorption Wavelength Data

The table below summarizes the quantitative absorption data for **C.I. Disperse Red 19** from multiple sources.

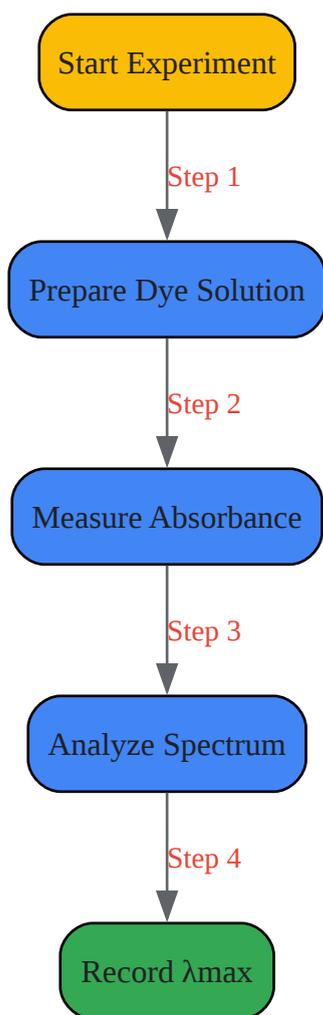
$\lambda_{\text{max}}$ Absorption Wavelength (nm)	Solvent/Condition	Additional Spectral Information	Source
495 nm	Ethanol	A secondary absorption peak at <b>285 nm</b> . [1]	Academic study [1]
495 nm	Not specified (likely standard condition)	Cited as a key identifier for the compound. [2]	Chemical supplier & technical data [2]
496 nm	Not specified (likely standard condition)	Reported as the absorbance peak. [3]	Bioresearch company database [3]

The data shows a high degree of consistency, confirming **495 nm** as the principal  $\lambda_{\text{max}}$  in the visible spectrum. The academic study further provides molar extinction coefficients, which are critical for quantitative analysis [1]:

- At 495 nm:  $23.0 \times 10^3 \text{ M}^{-1} \text{ cm}^{-1}$
- At 285 nm:  $9.3 \times 10^3 \text{ M}^{-1} \text{ cm}^{-1}$

## Experimental Methodology for Spectral Analysis

For researchers aiming to reproduce the UV-Vis measurements, the following protocol can be derived from the search results.



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*Experimental workflow for determining the  $\lambda_{max}$  of Disperse Red 19.*

- **Step 1: Prepare Dye Solution** - Dissolve **C.I. Disperse Red 19** in ethanol to create stock solutions. The academic study found that concentrations of  $10^{-4} \text{ M}$  and  $10^{-5} \text{ M}$  yielded regular and sufficiently intense absorption spectra for analysis [1].

- **Step 2: Measure Absorbance** - Use a standard UV-Vis spectrophotometer to record the absorption spectrum across a range of **200-700 nm** [1].
- **Step 3: Analyze Spectrum** - Identify the wavelengths of maximum absorption. The results should show two clear peaks: one in the UV region around **285 nm** and the primary peak in the visible region at **495 nm** [1].
- **Step 4: Record  $\lambda_{\max}$**  - Document **495 nm** as the  $\lambda_{\max}$  for **C.I. Disperse Red 19** in ethanol [1].

## Technical Context and Applications

Understanding the  $\lambda_{\max}$  is crucial for applications that leverage the dye's light-interaction properties.

- **Solvent Dependence:** The reported  $\lambda_{\max}$  of 495 nm is for ethanol. It is important to note that the absorption wavelength can be affected by the solvent environment. Research on other disperse dyes has shown that  $\lambda_{\max}$  can shift with changes in temperature and pressure, particularly in subcritical and supercritical carbon dioxide used in textile dyeing processes [4]. For **C.I. Disperse Red 19**, the specific magnitude of such shifts was not detailed in the search results.
- **Key Applications:** This dye is not only used in textile dyeing [5] but also in advanced scientific and optical applications. It is utilized as **red side groups in nonlinear optical (NLO) polyesters** for potential use in **optical switching devices** and can be bonded with polyurethane to form stable films for analog systems [5] [6].

## Research Considerations

For a complete experimental picture, you may also want to:

- **Verify the solvent** for your specific application, as  $\lambda_{\max}$  can shift with different solvents.
- **Consult full-spectrum graphs** available in some databases [3] to understand the complete absorption profile and any shoulder peaks.
- Explore **modern analytical methods** like the reverse-phase HPLC separation cited in one source, which can be used for analysis and purification [7].

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## References

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